

An In-depth Technical Guide to Trimethylsilylmethyl Azide: Structure, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Trimethylsilylmethyl azide
CAS No.:	87576-94-1
Cat. No.:	B1267221

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylsilylmethyl azide ((CH₃)₃SiCH₂N₃), also known as azidomethyltrimethylsilane, is a versatile and stable reagent in organic synthesis. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications, particularly in the context of pharmaceutical and materials science research. Its utility as a safer alternative to other volatile and explosive azides, coupled with its reactivity in forming crucial carbon-nitrogen bonds, makes it an invaluable tool for the modern chemist.

Chemical Structure and Formula

Trimethylsilylmethyl azide is an organosilicon compound featuring a trimethylsilyl group attached to a methyl group which, in turn, is bonded to an azide functional group.

- Chemical Formula: C₄H₁₁N₃Si[1]

- Molecular Weight: 129.24 g/mol [1]
- CAS Number: 87576-94-1[1]
- Structure:
- InChI Key: HKBUFTCADGLKAS-UHFFFAOYSA-N[1]
- SMILES: C--INVALID-LINK--(C)CN=[N+]=[N-]

Physicochemical and Spectral Data

A summary of the key quantitative data for **trimethylsilylmethyl azide** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₄ H ₁₁ N ₃ Si	[1]
Molecular Weight	129.24 g/mol	[1]
Boiling Point	92-95 °C	
	43 °C at 43 mmHg	
Density	0.87 g/cm ³	
Refractive Index	1.430 - 1.434	
Flash Point	6 °C	
¹ H NMR (CDCl ₃)	δ 0.12 (s, 9H), 2.75 (s, 2H)	
IR (ν _{max})	2100 cm ⁻¹	
Mass Spectrum (m/z)	129, 73	

Experimental Protocols

Synthesis of Trimethylsilylmethyl Azide

This protocol describes the synthesis of **trimethylsilylmethyl azide** from trimethylsilylmethyl chloride and sodium azide.

Materials:

- Trimethylsilylmethyl chloride ((CH₃)₃SiCH₂Cl)
- Sodium azide (NaN₃)
- Dried dimethylformamide (DMF)
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, a mixture of trimethylsilylmethyl chloride (0.20 mol) and sodium azide (0.24 mol) is prepared in dried dimethylformamide.
- The reaction mixture is heated to 80 °C and maintained at this temperature for 44 hours with continuous stirring.
- After the reaction is complete, the mixture is cooled to room temperature.
- The product, **trimethylsilylmethyl azide**, is isolated by distillation under reduced pressure.

Expected Yield: 97%

Safety Note: While **trimethylsilylmethyl azide** is considered more stable than other low molecular weight azides, all reactions involving azides should be conducted in a well-ventilated fume hood with appropriate personal protective equipment, including safety glasses, lab coat, and gloves. A blast shield is also recommended.

Amination of Aryl Grignard Reagents

This protocol provides a typical procedure for the amination of an aryl Grignard reagent using **trimethylsilylmethyl azide** to produce anilines.

Materials:

- Aryl bromide (e.g., bromobenzene)
- Magnesium turnings
- Anhydrous diethyl ether
- **Trimethylsilylmethyl azide** ($(\text{CH}_3)_3\text{SiCH}_2\text{N}_3$)
- Standard glassware for Grignard reactions (three-necked flask, dropping funnel, condenser)

Procedure:

- Prepare the Grignard reagent by reacting the aryl bromide (1.0 equiv.) with magnesium turnings (1.2 equiv.) in anhydrous diethyl ether under an inert atmosphere (e.g., argon or nitrogen).
- To the freshly prepared ethereal solution of the Grignard reagent at room temperature, add a solution of **trimethylsilylmethyl azide** (1.2 equiv.) in diethyl ether dropwise.
- Stir the reaction mixture for 3 hours at room temperature.
- Upon completion of the reaction, perform a standard aqueous work-up.
- Remove the low-boiling substances under reduced pressure to yield the corresponding aniline.

Key Applications in Research and Development

Trimethylsilylmethyl azide serves as a crucial building block in the synthesis of nitrogen-containing compounds, which are prevalent in pharmaceuticals and functional materials.

Synthesis of Primary Amines

One of the most significant applications of **trimethylsilylmethyl azide** is in the amination of organometallic reagents, such as Grignard and organolithium compounds.[2] This reaction provides a convenient and high-yielding route to primary anilines. The mild reaction conditions and simple work-up procedure make it an attractive method in synthetic organic chemistry.

Precursor to Azomethine Ylides for Heterocycle Synthesis

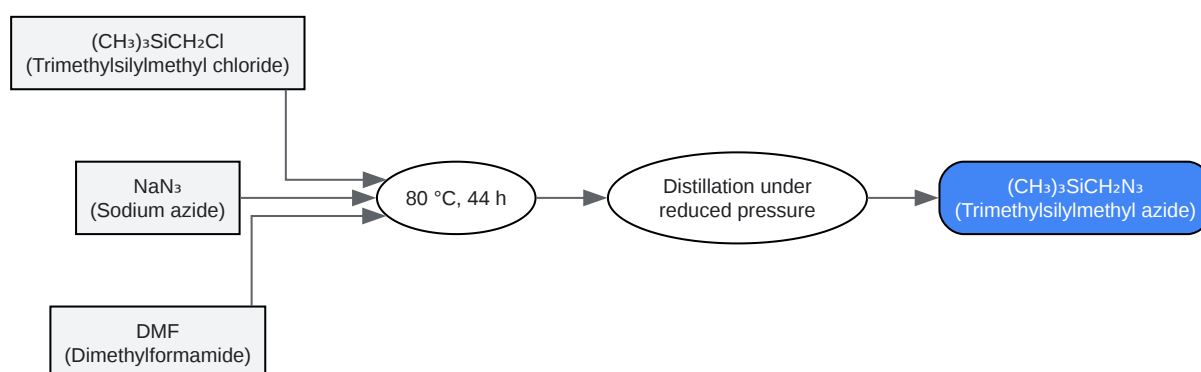
Trimethylsilylmethyl azide is an important precursor for the generation of azomethine ylides. These reactive intermediates can then undergo [3+2] cycloaddition reactions with various dipolarophiles, such as alkenes, alkynes, and carbonyl compounds, to synthesize a wide range of five-membered nitrogen-containing heterocycles like pyrrolidines and oxazolidines.

Role in "Click Chemistry"

The azide functionality in **trimethylsilylmethyl azide** allows it to participate in "click chemistry" reactions, most notably the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC). This reaction is a cornerstone of modern medicinal chemistry and drug discovery, enabling the efficient and specific covalent linking of molecular fragments to create complex molecules with potential therapeutic applications, including anticancer and antiviral agents.[3][4][5]

Mandatory Visualizations

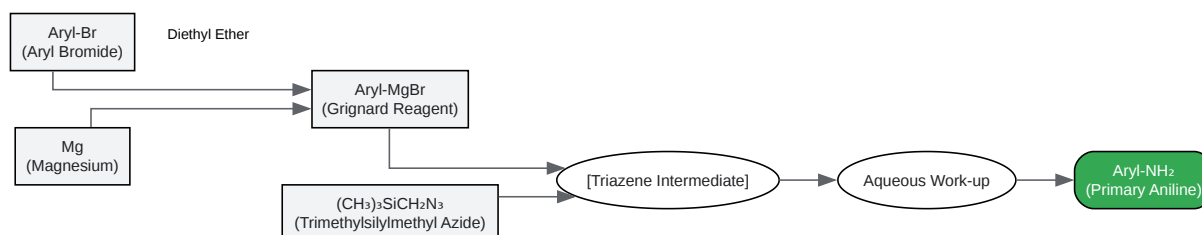
Synthesis Workflow of Trimethylsilylmethyl Azide



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Caption: Synthesis of Trimethylsilylmethyl Azide.

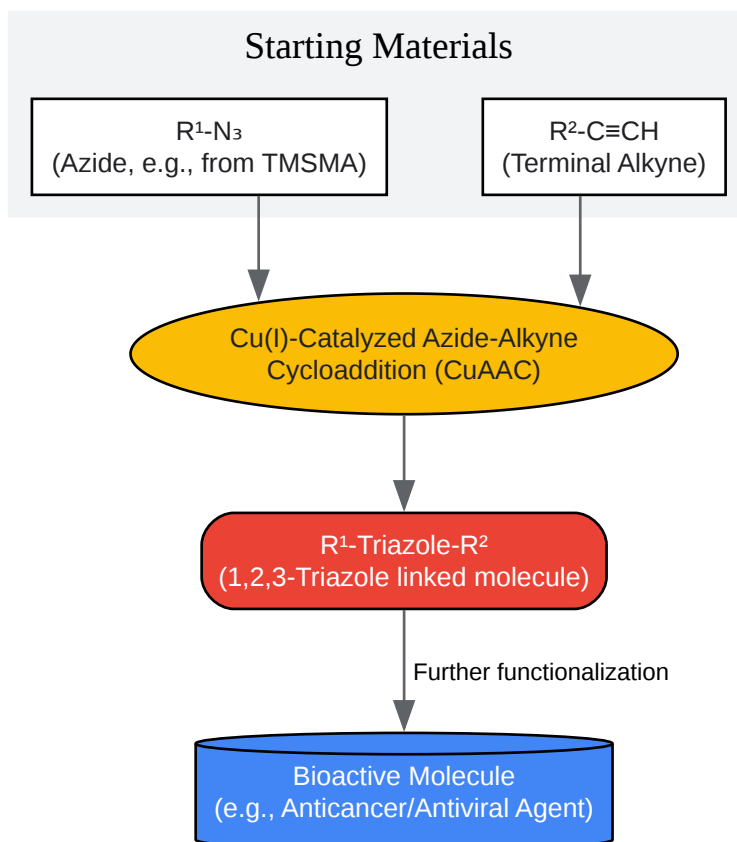
Amination of an Aryl Grignard Reagent



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Caption: Amination of an Aryl Grignard Reagent.

Role in Click Chemistry for Drug Discovery



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Caption: Application in Click Chemistry.

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- [5. researchgate.net \[researchgate.net\]](#)
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